

Structural analysis of 1-[2-(2-pyridinyl)phenyl]Ethanone

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Compound of Interest

Compound Name: 1-[2-(2-pyridinyl)phenyl]Ethanone

CAS No.: 137103-78-7

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An In-depth Technical Guide to the Structural Analysis of 1-[2-(2-pyridinyl)phenyl]Ethanone

Authored by a Senior Application Scientist

Introduction

1-[2-(2-pyridinyl)phenyl]Ethanone is a biaryl ketone with a structure that suggests potential applications in medicinal chemistry and materials science, owing to the presence of both a chelating pyridinyl group and a reactive ethanone moiety. A comprehensive understanding of its three-dimensional structure is paramount for elucidating its chemical reactivity, understanding its interaction with biological targets, and for the rational design of novel derivatives. This guide provides a multi-faceted approach to the complete structural elucidation of this molecule, integrating spectroscopic, crystallographic, and computational methodologies. The narrative is designed to not only present protocols but to also instill a deep understanding of the causal relationships behind the experimental choices, reflecting a field-proven perspective on small molecule characterization.

Spectroscopic Characterization: The First Look

Spectroscopic techniques provide the initial, crucial insights into the molecular structure, confirming the presence of key functional groups and the connectivity of the atomic framework.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules in solution. For **1-[2-(2-pyridinyl)phenyl]Ethanone**, both ^1H and ^{13}C NMR are indispensable.

Predicted ^1H and ^{13}C NMR Data

The expected chemical shifts are predicted based on the analysis of similar structural motifs, such as 2-phenylpyridine[1][2][3][4][5] and 2-acetylpyridine[6][7][8][9]. The deshielding effect of the carbonyl group and the anisotropic effects of the aromatic rings are key determinants of the proton and carbon chemical shifts.

Table 1: Predicted ^1H and ^{13}C NMR Chemical Shifts for **1-[2-(2-pyridinyl)phenyl]Ethanone** in CDCl_3

Atom/Group	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Justification
CH_3 (acetyl)	~2.6	~28-30	Singlet, deshielded by the adjacent carbonyl group.
Carbonyl ($\text{C}=\text{O}$)	-	~198-202	Characteristic for aromatic ketones.
Phenyl H	~7.4-7.8	~128-138	Complex multiplet pattern due to ortho, meta, and para protons.
Pyridinyl H	~7.2-8.7	~121-150	Distinct chemical shifts for protons ortho, meta, and para to the nitrogen, with the proton ortho to nitrogen being the most deshielded.
Quaternary C	-	~135-158	Includes the carbons at the junction of the two rings and the carbon attached to the acetyl group.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of purified **1-[2-(2-pyridinyl)phenyl]Ethanone** in ~0.6 mL of deuterated chloroform (CDCl_3).
- ^1H NMR Acquisition: Acquire a one-dimensional ^1H NMR spectrum on a 400 MHz or higher field spectrometer.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum.

- 2D NMR (COSY & HSQC/HMBC): To unambiguously assign all proton and carbon signals, acquire 2D correlation spectra.
 - COSY (Correlation Spectroscopy): To establish proton-proton coupling networks within the phenyl and pyridinyl rings.
 - HSQC (Heteronuclear Single Quantum Coherence): To identify which protons are directly attached to which carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): To establish long-range (2-3 bond) correlations between protons and carbons, which is critical for connecting the acetyl group to the phenyl ring and the two aromatic rings to each other.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups.

Predicted IR Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C=O (Aryl Ketone)	1680-1700	Strong
C=C & C=N (Aromatic)	1450-1600	Medium-Strong
C-H (Aromatic)	3000-3100	Medium-Weak
C-H (Aliphatic, CH ₃)	2850-3000	Medium-Weak

Experimental Protocol: IR Spectroscopy

- Sample Preparation: A small amount of the solid sample is placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: The spectrum is recorded over the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Predicted Mass Spectrum Data

- Molecular Ion (M^+): $m/z = 197.24$ (for $C_{13}H_{11}NO$)
- Key Fragmentation Pathways:
 - Loss of the methyl group ($[M-15]^+$) to give a $[C_{12}H_8NO]^+$ fragment.
 - Loss of the acetyl group ($[M-43]^+$) to give a $[C_{11}H_8N]^+$ fragment (2-phenylpyridine cation).
 - Cleavage at the bond between the phenyl and pyridinyl rings.

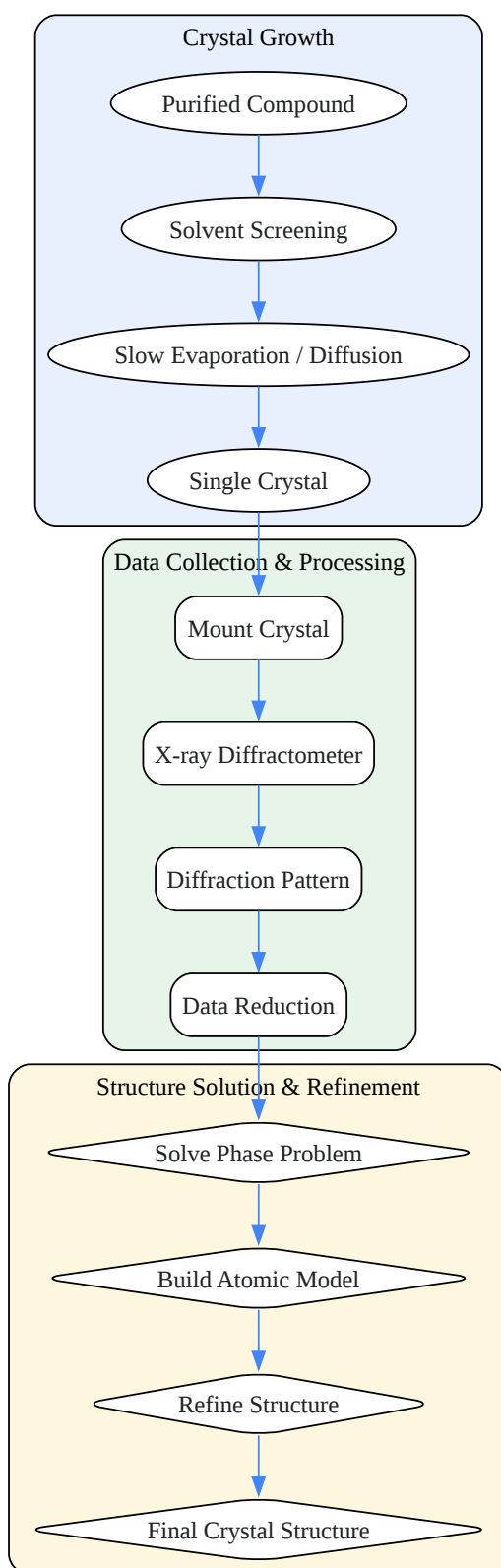
Experimental Protocol: Mass Spectrometry

- Ionization: Electron Impact (EI) ionization is suitable for this relatively stable molecule.
- Analysis: A high-resolution mass spectrometer (e.g., a Time-of-Flight or Orbitrap instrument) will provide an accurate mass measurement, confirming the elemental composition.

Crystallographic Analysis: The Definitive Structure

Single-crystal X-ray diffraction provides an unambiguous determination of the three-dimensional arrangement of atoms in the solid state, including bond lengths, bond angles, and intermolecular interactions.^{[2][3][7]}

Experimental Workflow: Single-Crystal X-ray Diffraction



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Caption: Workflow for single-crystal X-ray diffraction analysis.

Protocol for Crystallization and X-ray Diffraction

- Crystal Growth:
 - Dissolve the purified compound in a minimal amount of a suitable solvent (e.g., ethanol, acetone, or a mixture like dichloromethane/hexane).
 - Employ slow evaporation of the solvent or vapor diffusion of an anti-solvent to promote the growth of single crystals.
- Data Collection:
 - Select a suitable single crystal (ideally 0.1-0.3 mm in each dimension) and mount it on a goniometer head.[\[7\]](#)
 - Collect diffraction data using a diffractometer equipped with a Mo or Cu X-ray source.[\[5\]](#)
- Structure Solution and Refinement:
 - Process the diffraction data to obtain a set of reflection intensities.
 - Solve the phase problem using direct methods to obtain an initial electron density map.
 - Build and refine the atomic model against the experimental data to obtain the final crystal structure.

Expected Structural Insights

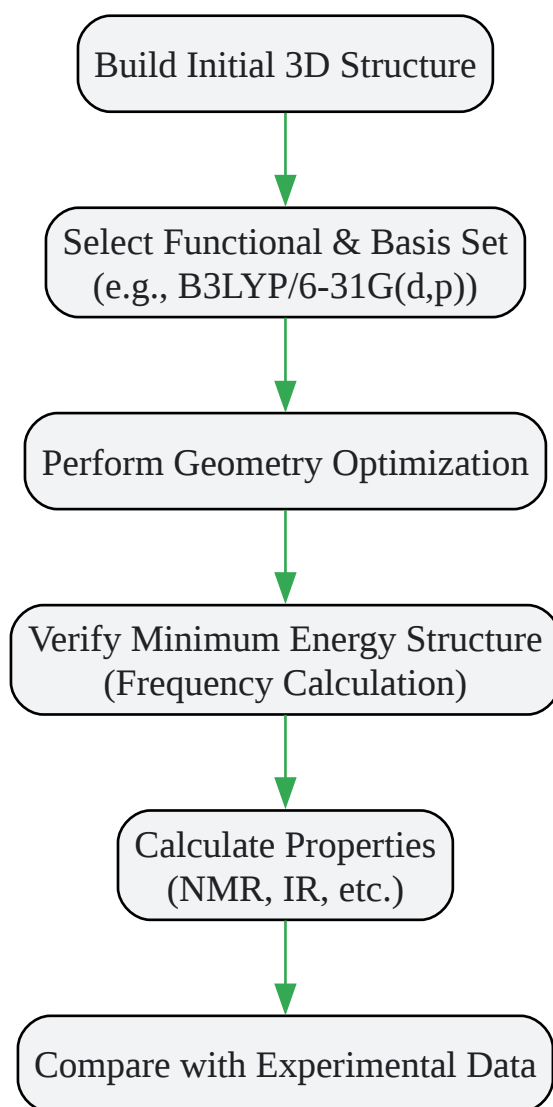
The crystal structure will reveal the precise bond lengths and angles of the molecule. Of particular interest will be the dihedral angle between the phenyl and pyridinyl rings, which will define the molecule's conformation in the solid state. Intermolecular interactions, such as π - π stacking or C-H $\cdots$ O hydrogen bonds, will also be elucidated, providing insight into the crystal packing.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Computational Structural Analysis: In Silico Insights

Computational chemistry, particularly Density Functional Theory (DFT), offers a powerful complement to experimental data.[\[15\]](#)[\[16\]](#) It allows for the exploration of the molecule's

conformational landscape and the prediction of its spectroscopic properties.

Workflow for DFT-Based Geometry Optimization



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Caption: Workflow for DFT-based computational analysis.

Protocol for DFT Geometry Optimization

- Initial Structure: Build an initial 3D structure of **1-[2-(2-pyridinyl)phenyl]Ethanone** using molecular modeling software.
- Computational Method:

- Functional: The B3LYP hybrid functional is a robust choice for geometry optimizations of organic molecules.[\[15\]](#)[\[16\]](#)
- Basis Set: The 6-31G(d,p) basis set provides a good balance between accuracy and computational cost for molecules of this size.[\[15\]](#)[\[16\]](#)
- Geometry Optimization: Perform a geometry optimization to find the lowest energy conformation of the molecule.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Frequency Analysis: A frequency calculation should be performed on the optimized geometry to confirm that it is a true energy minimum (i.e., no imaginary frequencies).
- Property Calculations: The optimized geometry can then be used to calculate theoretical NMR chemical shifts and IR vibrational frequencies for comparison with experimental data.

Integrated Structural Elucidation

The true power of structural analysis lies in the integration of these diverse techniques. The predicted NMR and IR spectra from DFT calculations can aid in the assignment of complex experimental spectra. The calculated lowest energy conformation can be compared to the solid-state structure determined by X-ray crystallography to understand the influence of crystal packing forces.

By systematically applying the methodologies outlined in this guide, researchers and drug development professionals can achieve a comprehensive and unambiguous structural characterization of **1-[2-(2-pyridinyl)phenyl]Ethanone**, paving the way for its further exploration and application.

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